Technical Guide: Solubility Profiling of 1-Methyl-3-aminopyrazole[1]

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Compound of Interest

Compound Name:	*1-Methyl-3-aminopyrazole*
CAS No.:	*1904-31-0*
Cat. No.:	*B156262*

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Executive Summary & Chemical Identity

1-Methyl-3-aminopyrazole (also known as 1-methyl-1H-pyrazol-3-amine) is a critical heterocyclic building block used in the synthesis of agrochemicals, pharmaceutical intermediates, and dye precursors.[1][2][3][4][5] Its solubility behavior is governed by its low molecular weight, basic nitrogen functionality, and amphiphilic character.[1][2]

- CAS: 1904-31-0[1][3][4][5][6]
- Molecular Weight: 97.12 g/mol [2][3][7]
- Physical State: Low-melting solid (mp 34–37°C) or supercooled liquid at room temperature.[1][2]
- pKa (Conjugate Acid): ~4.04 (Predicted)[1][3]
- LogP: ~ -0.1 (Hydrophilic/Amphiphilic boundary)[1]

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Key Insight: The compound's LogP of -0.1 suggests significant hydrophilicity, yet commercial databases often list it as "slightly soluble" in water.[1][2] This discrepancy typically arises from the pH-dependent nature of the aminopyrazole moiety.[1][2] While the neutral free base has moderate water solubility, its protonated form (at pH < 4) is highly soluble.[1][2]

Physicochemical Solubility Drivers

Understanding the molecular interactions is prerequisite to selecting the correct solvent system.[1][2]

Polarity & Hydrogen Bonding

The molecule contains a primary amine (-NH_2) acting as both a hydrogen bond donor (HBD) and acceptor (HBA), and a pyrazole ring nitrogen acting as an HBA.[1][2]

- Protic Solvents (Alcohols): High solubility due to strong H-bond networking.[1][2]
- Aprotic Polar Solvents (DMSO, DMF): Excellent solubility due to dipole-dipole interactions.[1][2]
- Non-Polar Solvents (Alkanes): Poor solubility due to lack of H-bonding capability.[1][2]

Table 1: Predicted Solubility Landscape

Data synthesized from structural properties and standard synthetic protocols.[1][2]

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Solvent Class	Representative Solvents	Solubility Rating	Primary Interaction Mechanism	Application
Polar Aprotic	DMSO, DMF, DMAc	Very High (>100 mg/mL)	Dipole-Dipole	Stock solutions, library storage
Polar Protic	Methanol, Ethanol, Isopropanol	High (>50 mg/mL)	Hydrogen Bonding	Reaction medium, recrystallization
Chlorinated	Dichloromethane (DCM), Chloroform	High	Dipole-Dipole / Dispersion	Extraction, chromatography
Ethers	THF, 1,4-Dioxane	Moderate to High	Weak H-Bond Accepting	Reaction medium
Esters	Ethyl Acetate	Moderate	Dipole-Dipole	Partitioning, washing
Aqueous	Water (pH 7)	Moderate/Slight	H-Bonding (limited by lipophilicity)	Biphasic reactions
Aqueous Acid	0.1 M HCl, 1 M Acetic Acid	Very High	Ionic Solvation (Salt formation)	Aqueous workup
Alkanes	Hexanes, Heptane, Pentane	Low / Insoluble	Dispersion (Van der Waals)	Anti-solvent, precipitation

Experimental Protocols for Solubility Determination

As specific quantitative data is often proprietary or batch-dependent, the following self-validating protocols allow researchers to generate precise solubility curves.

Protocol A: Visual Solubility Screening (Tier 1)

Objective: Rapidly classify solvents as Soluble, Sparingly Soluble, or Insoluble.[1][2] Scope: Initial process development.

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- Preparation: Weigh 10 mg of **1-Methyl-3-aminopyrazole** into a clear HPLC vial.
- Addition: Add the target solvent in 100 µL increments (starting volume).
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
  - Dissolved: Clear solution, no particulates.[1][2]
  - Undissolved: Visible solid or oil droplets.[1][2]
- Calculation:
  - If dissolved in 100 µL: Solubility > 100 mg/mL.[1][2]
  - If dissolved in 1000 µL (total): Solubility ~ 10 mg/mL.[1][2]

Protocol B: Equilibrium Solubility via HPLC (Tier 2)

Objective: Precise thermodynamic solubility data for formulation or crystallization design.

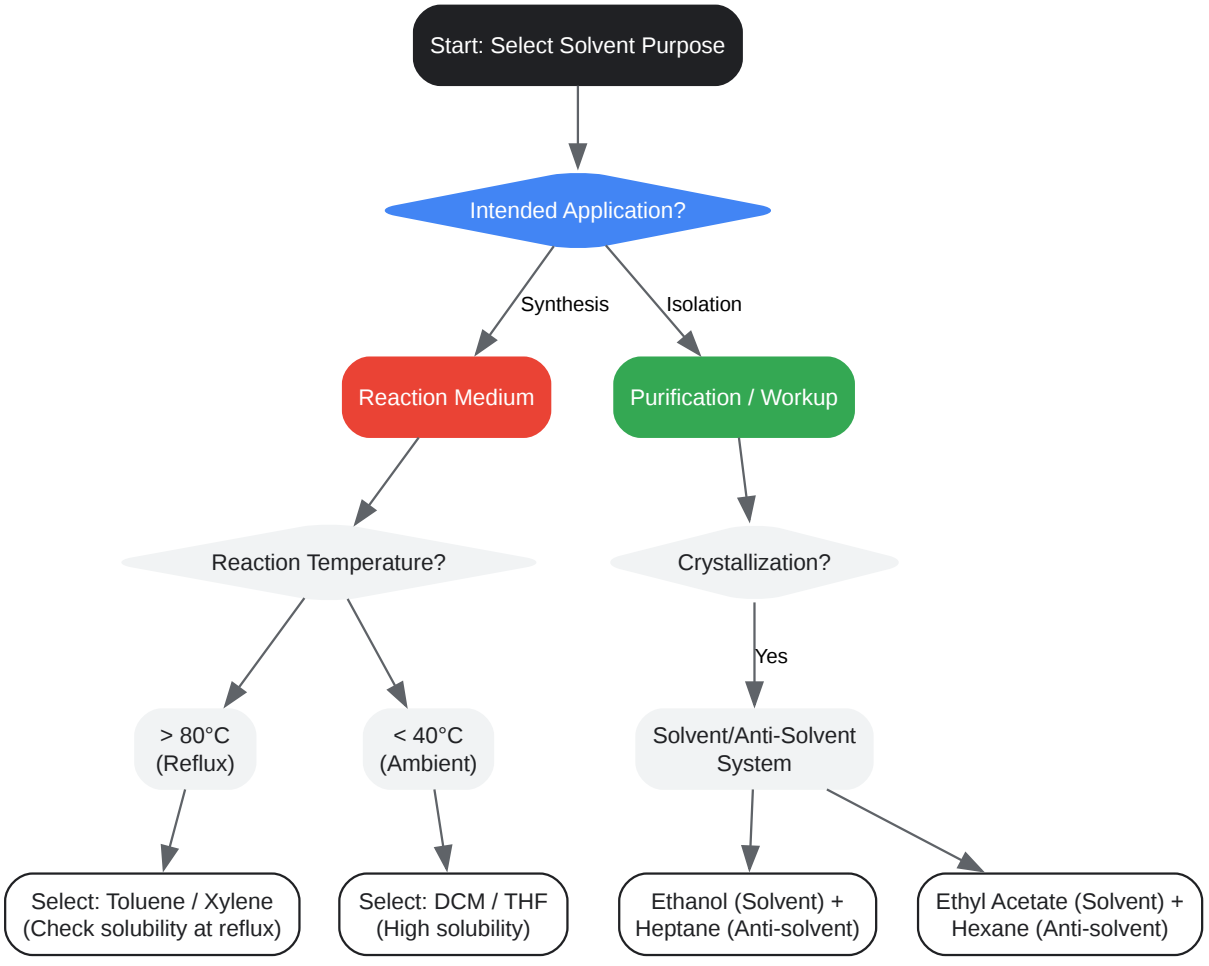
- Saturation: Add excess solid **1-Methyl-3-aminopyrazole** to 2 mL of solvent in a sealed vial.
- Equilibration: Shake at constant temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter the supernatant through a 0.22 µm PTFE syringe filter (pre-saturated to prevent adsorption).
- Dilution: Dilute the filtrate 100-fold with Mobile Phase A (Water/0.1% Formic Acid).
- Quantification: Inject onto HPLC-UV (254 nm).
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).[1][2]
  - Mobile Phase: 5-95% Acetonitrile in Water (+0.1% Formic Acid).[1][2]
  - Calibration: External standard curve (0.01 – 1.0 mg/mL).[1][2]

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Strategic Workflows (Visualized)

Solubility Screening Logic

The following diagram illustrates the decision matrix for selecting a solvent based on the intended application (Reaction vs. Purification).



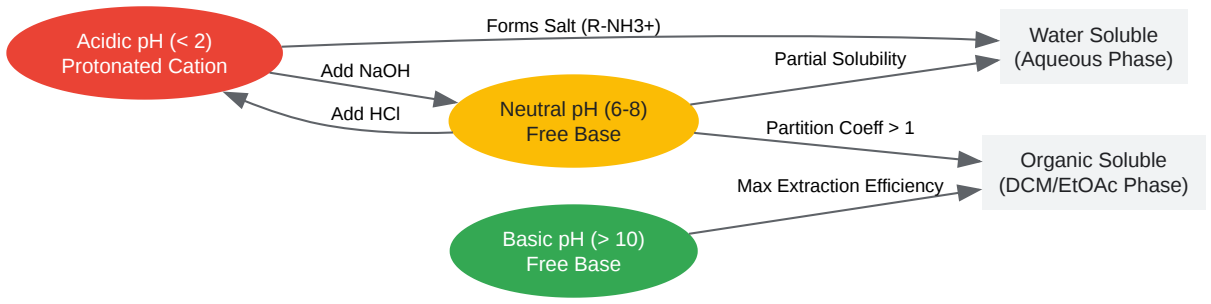
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Caption: Decision matrix for solvent selection based on thermal requirements and purification strategy.

pH-Dependent Solubility Mechanism

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This diagram details how pH manipulation alters the solubility state, critical for liquid-liquid extraction (LLE).[1][2]



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Caption: Phase distribution changes driven by pH adjustments, enabling efficient extraction protocols.

Application in Process Chemistry[2][10]

Recrystallization Strategies

Since **1-Methyl-3-aminopyrazole** is a low-melting solid, "oiling out" is a common risk during crystallization.[1][2]

- Recommended System:Ethanol/Heptane.[1][2]
- Procedure: Dissolve the crude material in a minimum volume of warm Ethanol (40°C). Slowly add Heptane until slight turbidity is observed. Cool slowly to 0°C with vigorous stirring to induce nucleation rather than oil formation.

Reaction Solvent Selection[1][2][10]

- Nucleophilic Substitution: Use Acetonitrile or DMF.[1][2] These polar aprotic solvents solvate the aminopyrazole well but leave the amine nucleophile "naked" and reactive.[1][2]
- Condensation Reactions: Use Ethanol or Toluene.[1][2][8] Toluene allows for azeotropic removal of water (Dean-Stark) if the reaction generates water byproducts.[1][2]

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